

# 3-Butoxycarbonylphenylboronic acid CAS number 220210-56-0 properties

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Compound of Interest	
Compound Name:	3-Butoxycarbonylphenylboronic acid
Cat. No.:	B1280315

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An In-depth Technical Guide to **3-Butoxycarbonylphenylboronic Acid**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Butoxycarbonylphenylboronic acid** (CAS: 220210-56-0), a versatile reagent in organic synthesis and medicinal chemistry. This document details its chemical and physical properties, experimental protocols for its synthesis, its applications in drug development, and essential safety information.

## Core Properties and Specifications

**3-Butoxycarbonylphenylboronic acid**, also known as 3-(tert-Butoxycarbonyl)benzeneboronic acid, is a white to light yellow crystalline powder.<sup>[1]</sup> Its chemical structure incorporates a boronic acid functional group and a tert-butoxycarbonyl (Boc) protecting group, which enhances its stability and allows for selective reactivity in complex synthetic pathways.<sup>[2][3]</sup>

## Table 1: Chemical and Physical Properties

Property	Value	Source(s)
CAS Number	220210-56-0	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>11</sub> H <sub>15</sub> BO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Molecular Weight	222.05 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to light yellow/off-white crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	96-102 °C	<a href="#">[1]</a> <a href="#">[7]</a>
Boiling Point	375.0 ± 44.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Density	1.15 ± 0.1 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[7]</a>
Purity	Typically ≥97%	<a href="#">[2]</a>
Solubility	Soluble in Methanol	<a href="#">[1]</a>
Storage	Keep Cold, in a dry, sealed place. Some sources suggest Room Temperature.	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>

## Table 2: Identification and Data Reference

Identifier	Value	Source(s)
MDL Number	MFCD01630855	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
PubChem ID	2773299	<a href="#">[2]</a> <a href="#">[5]</a>
InChI Key	HVJDVHCPCSZDSR-UHFFFAOYSA-N	<a href="#">[4]</a>
EINECS (EC#)	691-957-9	<a href="#">[1]</a>

## Synthesis and Purification Protocol

A common method for synthesizing 3-tert-Butoxycarbonylphenylboronic acid involves the reaction of m-carboxybenzeneboronic acid with thionyl chloride, followed by esterification with potassium tert-butoxide.[\[1\]](#)[\[9\]](#)

## Experimental Methodology

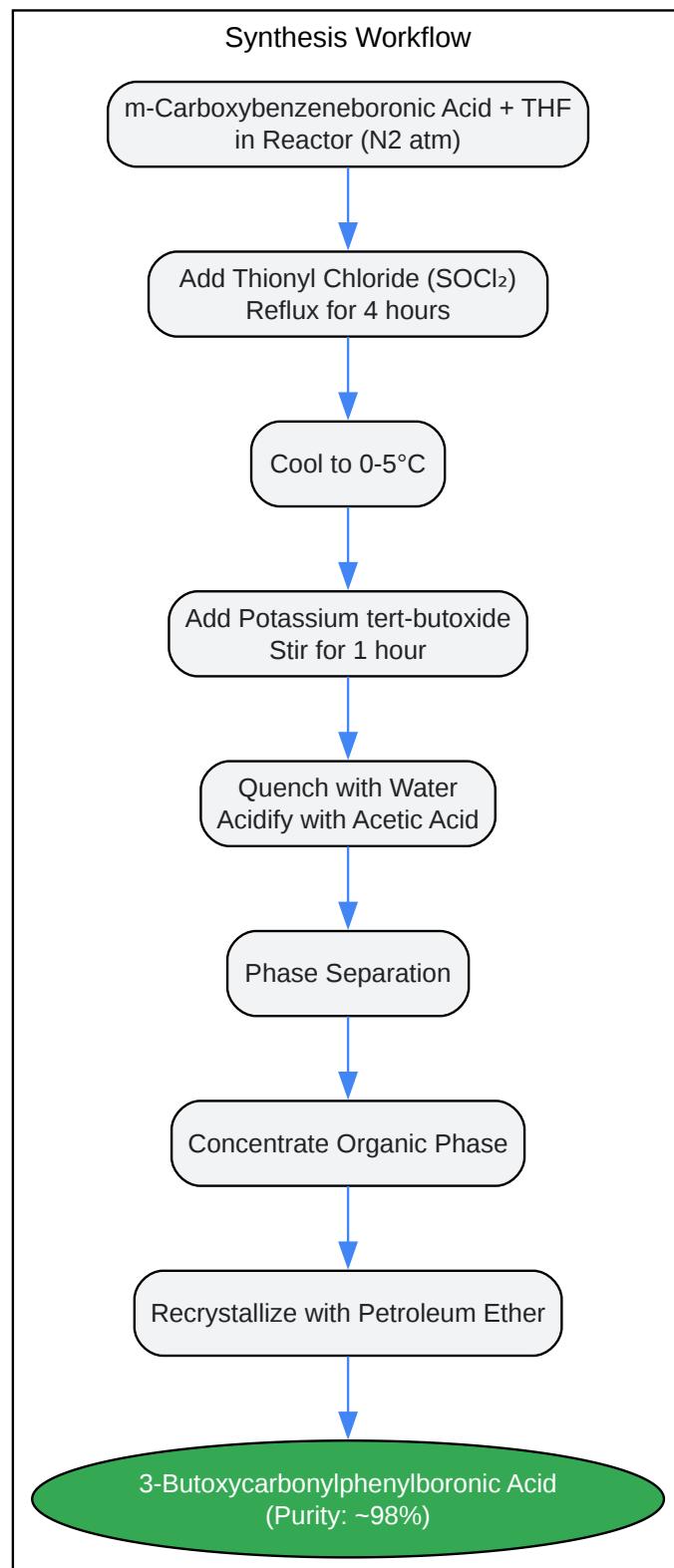
### Materials:

- m-Carboxybenzeneboronic acid
- Tetrahydrofuran (THF)
- Thionyl chloride ( $\text{SOCl}_2$ )
- Potassium tert-butoxide
- Acetic acid
- Petroleum ether
- Water
- 10L glass reactor with mechanical stirring, thermometer, and constant pressure dropping funnel
- Nitrogen atmosphere

### Procedure:[1][9]

- Initial Setup: Under a nitrogen atmosphere, add 3 moles of m-carboxybenzeneboronic acid and 4 kg of tetrahydrofuran to the 10L glass reactor.
- Acid Chloride Formation: While stirring and under reflux, slowly add 4.5 moles of thionyl chloride dropwise. Continue the reaction for 4 hours.
- Esterification: Cool the reaction mixture to 0-5°C. Add 7.5 moles of potassium tert-butoxide in batches. After the addition is complete, continue stirring for 1 hour.
- Workup: Add 2 kg of water to the mixture and then acidify with acetic acid. Allow the layers to separate.
- Isolation: Separate the organic phase and concentrate it to obtain the crude product.

- Purification: Recrystallize the crude product using 2 kg of petroleum ether to yield the final solid product with a purity of approximately 98% and a molar yield of about 95%.[\[1\]](#)



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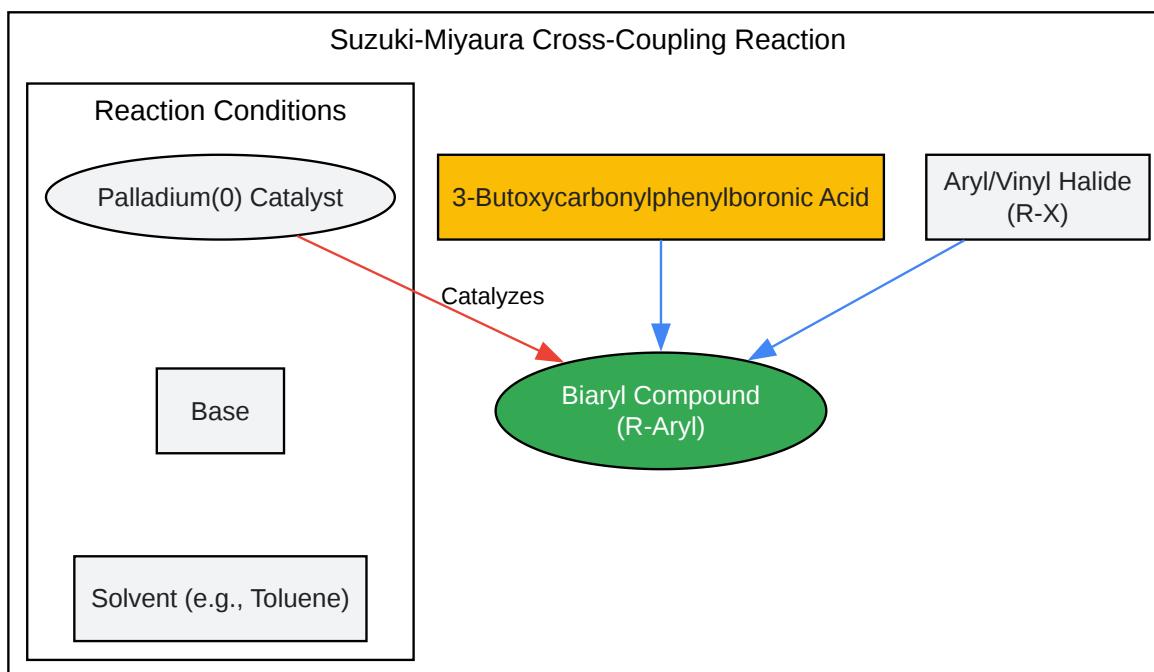
Caption: Workflow for the synthesis of **3-Butoxycarbonylphenylboronic acid**.

## Applications in Research and Development

This boronic acid derivative is a key building block in organic synthesis, primarily utilized in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.<sup>[2][4]</sup> These reactions are fundamental in synthesizing biaryl compounds and other complex organic structures essential for drug discovery and material science.<sup>[4]</sup>

## Suzuki-Miyaura Coupling

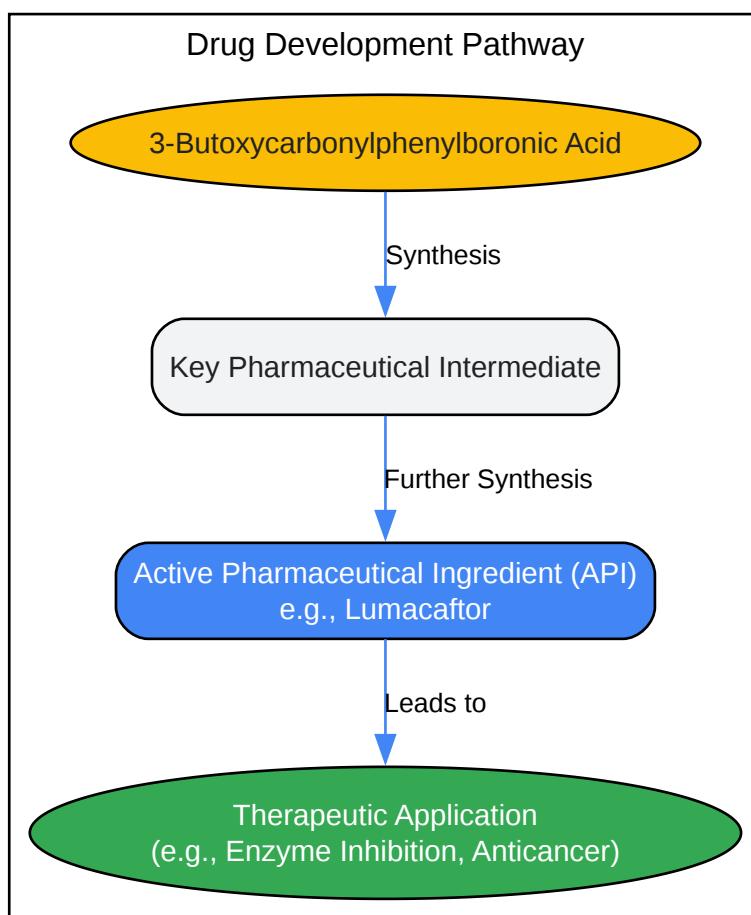
In this reaction, **3-Butoxycarbonylphenylboronic acid** serves as the organoboron reagent, coupling with aryl or vinyl halides in the presence of a palladium catalyst.<sup>[4]</sup>

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Caption: Role in the Suzuki-Miyaura cross-coupling reaction.

## Drug Development and Medicinal Chemistry

The compound's ability to form reversible covalent bonds with diols makes it a valuable tool for designing enzyme inhibitors, particularly for serine proteases and glycosidases.<sup>[4]</sup> This interaction is crucial for developing new therapeutics, including anticancer and antimicrobial agents.<sup>[4]</sup> Notably, it serves as a key pharmaceutical intermediate in the synthesis of the API Lumacaftor.<sup>[5]</sup>



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Caption: Role as an intermediate in drug development.

## Safety and Handling

**3-Butoxycarbonylphenylboronic acid** is classified as an irritant.<sup>[4]</sup> It is known to cause skin and serious eye irritation.<sup>[10]</sup> Proper personal protective equipment (PPE), including gloves

and eye/face protection, should be worn during handling.[\[1\]](#)

### Table 3: GHS Hazard Information

Hazard Class	Code	Description	Source(s)
Signal Word	Warning	<a href="#">[4]</a> <a href="#">[10]</a>	
Pictogram	Irritant	<a href="#">[4]</a>	
Hazard Statements	H315	Causes skin irritation.	<a href="#">[10]</a>
H319		Causes serious eye irritation.	<a href="#">[10]</a>
R36/37/38		Irritating to eyes, respiratory system and skin.	<a href="#">[1]</a>
Precautionary Statements	P264	Wash skin thoroughly after handling.	<a href="#">[10]</a>
P280		Wear protective gloves/eye protection/face protection.	<a href="#">[10]</a>
P302 + P352		IF ON SKIN: Wash with plenty of water.	<a href="#">[10]</a>
P332 + P313		If skin irritation occurs: Get medical advice/attention.	<a href="#">[10]</a>
P337 + P313		If eye irritation persists: Get medical advice/attention.	<a href="#">[10]</a>
S26		In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.	<a href="#">[1]</a>

## Stability and Reactivity

The compound is stable under normal conditions.[10] However, it is incompatible with strong oxidizing agents. Hazardous decomposition products include carbon monoxide, carbon dioxide, and boron oxides.[10]

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